

Safe Disposal of 1,7-Naphthyridin-3-amine: A Procedural Guide

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Compound of Interest

Compound Name: 1,7-Naphthyridin-3-amine

Cat. No.: B1590691

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount for ensuring laboratory safety and environmental protection. This guide provides essential logistical and safety information for the disposal of **1,7-Naphthyridin-3-amine**, a compound often used in pharmaceutical research.

Chemical and Physical Properties

A summary of the key quantitative data for **1,7-Naphthyridin-3-amine** is presented in the table below. Understanding these properties is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₇ N ₃	[1][2]
Molecular Weight	145.16 g/mol	[1][2]
Appearance	Pale yellow crystalline powder	[3]
Melting Point	190-195 °C	[3]
Solubility	Limited water solubility; soluble in DMSO and DMF	[3]
XLogP3	0.4	[1]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	3	[2]

Hazard Identification and Safety Precautions

1,7-Naphthyridin-3-amine is classified as hazardous. It is harmful if swallowed, causes skin irritation, and can result in serious eye irritation. It may also cause respiratory irritation. Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin exposure.
- Respiratory Protection: Use a government-approved respirator when handling the compound, especially if dust may be generated.

Handling and Storage:

- Handle in a well-ventilated area, preferably within a chemical fume hood.

- Avoid contact with skin, eyes, and clothing.
- Do not breathe in dust or vapors.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry, and well-ventilated place, protected from light and moisture.
- Keep away from strong oxidizing agents.

Operational Disposal Plan

The recommended procedure for the disposal of **1,7-Naphthyridin-3-amine** is to engage a licensed professional waste disposal service. This ensures compliance with all local, state, and federal regulations. The following steps outline the process for the safe disposal of this chemical.

Step 1: Waste Identification and Segregation

- Clearly label the waste container with "Hazardous Waste" and the chemical name "**1,7-Naphthyridin-3-amine**".
- Do not mix with other waste streams to avoid potential chemical reactions.
- Keep a detailed record of the amount of waste generated.

Step 2: Waste Accumulation and Storage

- Store the waste in a compatible, tightly sealed container. The original container is often a suitable choice.
- The storage area should be secure and accessible only to authorized personnel.
- Ensure the storage area has secondary containment to manage any potential leaks or spills.

Step 3: Arrange for Professional Disposal

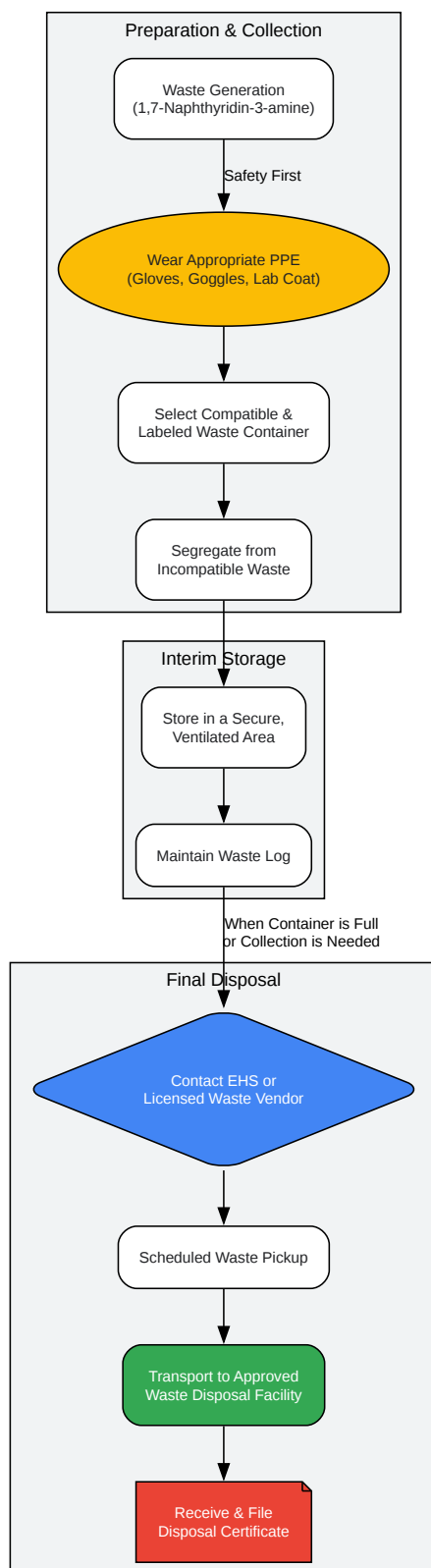
- Contact your institution's Environmental Health and Safety (EHS) department to coordinate the pickup and disposal.
- If your institution does not have an EHS department, contract a licensed hazardous waste disposal company.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **1,7-Naphthyridin-3-amine** and a detailed inventory of the waste.

Step 4: Documentation

- Retain all documentation related to the disposal, including waste manifests and certificates of disposal, as required by regulations.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1,7-Naphthyridin-3-amine**.



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Caption: Workflow for the safe disposal of **1,7-Naphthyridin-3-amine**.

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References

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